

An In-depth Technical Guide to Tetramethoxymethane (Tetramethyl Orthocarbonate)

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Compound of Interest

Compound Name: **Tetramethoxymethane**

Cat. No.: **B120706**

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Abstract

This technical guide provides a comprehensive overview of **tetramethoxymethane**, also known as tetramethyl orthocarbonate. It covers the nomenclature, physicochemical properties, synthesis, purification, and spectroscopic analysis of this versatile reagent. Detailed experimental protocols are provided for its synthesis and purification, and its characteristic spectroscopic data are presented. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize or are interested in the applications of **tetramethoxymethane**.

Nomenclature and Identification

The compound commonly known as tetramethyl orthocarbonate is systematically named **tetramethoxymethane** according to IUPAC nomenclature.^{[1][2][3][4]} It is the simplest orthoester of carbonic acid.

Identifier	Value
IUPAC Name	Tetramethoxymethane [1] [2] [3] [4]
Synonyms	Tetramethyl orthocarbonate, Methane, tetramethoxy- [1] [3] [4]
CAS Number	1850-14-2 [1] [3] [4]
Molecular Formula	C ₅ H ₁₂ O ₄ [1] [3]
Molecular Weight	136.15 g/mol [5]
InChI	InChI=1S/C5H12O4/c1-6-5(7-2,8-3)9-4/h1-4H3 [3] [5]
InChIKey	AHJWSRRHTXRLAQ-UHFFFAOYSA-N [3] [5]
SMILES	COC(OC)(OC)OC [5]

Physicochemical Properties

Tetramethoxymethane is a colorless liquid with a characteristic odor.[\[2\]](#) It is sensitive to moisture and should be stored under anhydrous conditions.[\[6\]](#)[\[7\]](#)

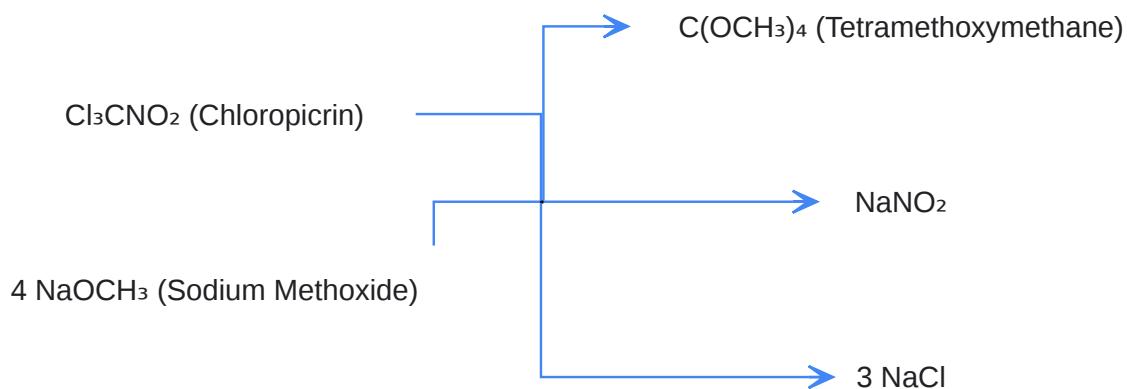
Property	Value
Appearance	Colorless liquid [2] [8]
Boiling Point	114 °C (lit.) [5] [6] [7]
Melting Point	-5 °C (lit.) [5] [6] [7]
Density	1.023 g/mL at 25 °C (lit.) [5] [6] [7]
Refractive Index (n ₂₀ /D)	1.385 (lit.) [5] [6] [7]
Flash Point	22 °C (71.6 °F) - closed cup [5]
Solubility	Soluble in chloroform, ethyl acetate, methanol. [6]

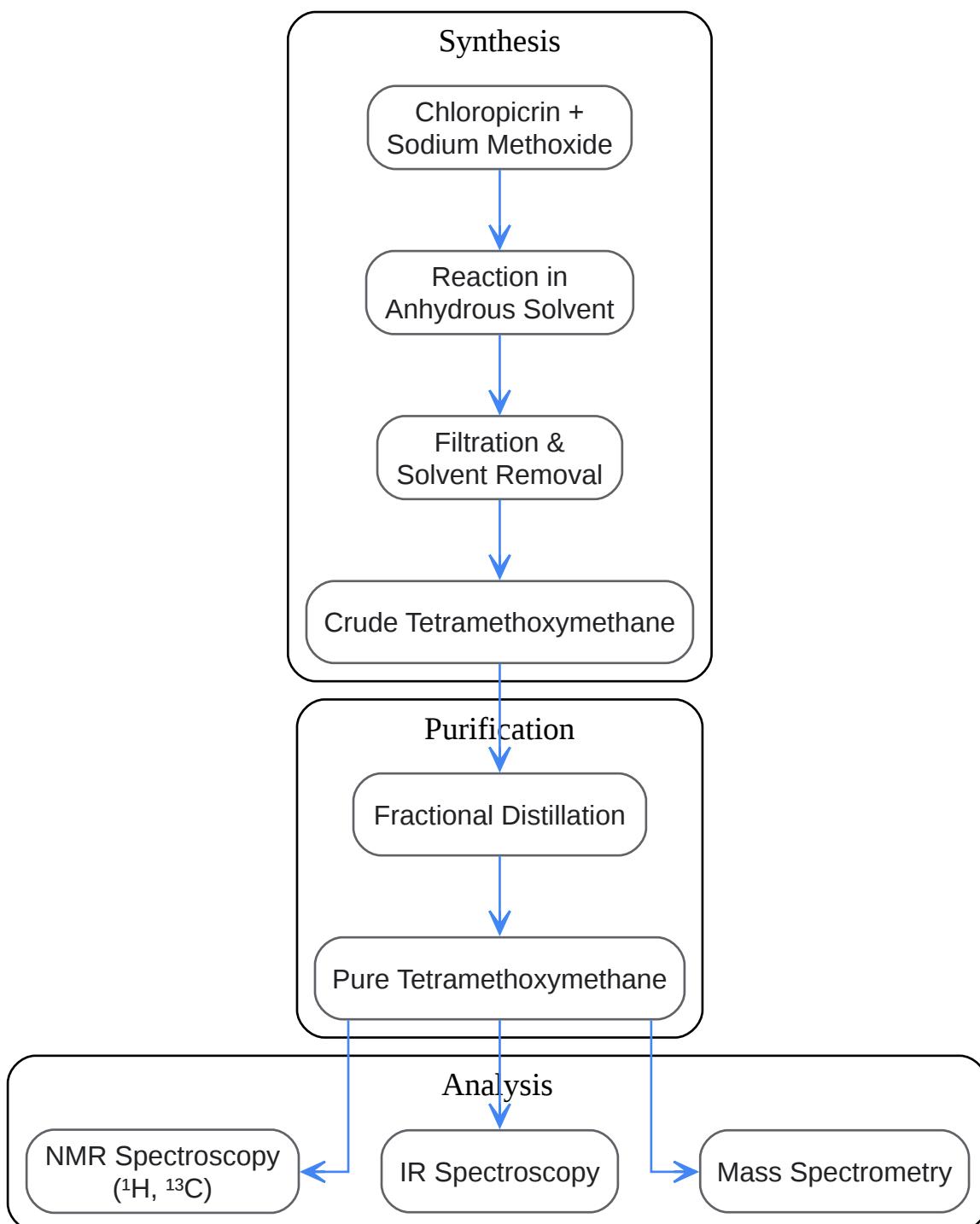
Synthesis of Tetramethoxymethane

Several synthetic routes to **tetramethoxymethane** have been reported. The classical synthesis involves the reaction of chloropicrin with sodium methoxide.^[2] Other methods include the reaction of trichloromethanesulfenyl chloride or trichloroacetonitrile with sodium methoxide, and the reaction of carbon disulfide with thallium methoxide or dimethyl dibutylstannate.^[2]

Synthesis from Chloropicrin and Sodium Methoxide

This is a widely used laboratory-scale synthesis. The overall reaction is as follows:





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